

# 3-Iodoaniline: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Iodoaniline

Cat. No.: B1194756

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **3-Iodoaniline** (CAS No. 626-01-7). The information is intended to equip laboratory personnel with the knowledge required to handle this chemical safely and effectively.

## Chemical and Physical Properties

**3-Iodoaniline** is a versatile chemical intermediate used in a variety of synthetic processes, particularly in the development of pharmaceuticals and dyes.<sup>[1][2]</sup> It typically appears as a clear, colorless to yellow or brown liquid or a low-melting solid.<sup>[1][3]</sup> Understanding its physical and chemical properties is the first step in ensuring safe handling.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> IN	[4][5]
Molecular Weight	219.02 g/mol	[4]
Appearance	Clear, colorless to yellow-brown liquid or low melting solid	[1][3]
Melting Point	21-24 °C (70-75 °F)	[2][6]
Boiling Point	145-146 °C (293-295 °F) at 15 mmHg	[6]
Density	1.821 g/mL at 25 °C (77 °F)	[2]
Refractive Index	n <sub>20</sub> /D 1.682	[2]
Flash Point	> 110 °C (> 230 °F)	[3]
Water Solubility	Insoluble	[1]
Stability	Stable under normal conditions. Sensitive to light and air. May discolor on exposure.	[1][7]

## Hazard Identification and Classification

**3-Iodoaniline** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin, eye, and respiratory irritation.[3][4][7]

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation

Source: GHS Classification data compiled from multiple sources.[3][4]

## Experimental Protocols: Safe Handling and Use

Adherence to strict laboratory protocols is mandatory when working with **3-Iodoaniline**. The following procedures are based on standard operating procedures for acutely toxic and hazardous chemicals.[8][9][10]

### Pre-Handling Checklist & Designated Area Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantities of **3-Iodoaniline** to be used and the potential for exposure.
- SDS Review: Ensure all personnel involved have read and understood the Safety Data Sheet (SDS) for **3-Iodoaniline**.
- Emergency Equipment: Verify that a safety shower, eyewash station, and appropriate fire extinguisher are accessible and operational.[3]

- Designated Area: All work with **3-Iodoaniline** must be performed in a designated area, such as a certified chemical fume hood.[\[10\]](#)[\[11\]](#) The area should be clearly marked with warning signs.
- Spill Kit: Ensure a spill kit containing appropriate absorbent materials (e.g., vermiculite, sand, or commercial absorbent pads), neutralization agents (for secondary spills), and waste disposal bags is readily available.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Iodoaniline**:

- Eye Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[7\]](#) A face shield should be used if there is a splash hazard.
- Skin Protection: A flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., nitrile, neoprene).[\[7\]](#)[\[10\]](#) Glove selection should be based on breakthrough time and permeation rate; consult the glove manufacturer's specifications.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., for organic vapors and particulates) is required.[\[3\]](#)[\[7\]](#)

## Dispensing and Handling Protocol

- Work exclusively within the designated chemical fume hood.
- Place plastic-backed absorbent paper on the work surface to contain any minor drips or spills.[\[10\]](#)
- Ensure all containers are clearly labeled.
- When transferring the liquid, use a suction bulb or a calibrated pipette with a dispenser. Never pipette by mouth.[\[8\]](#)[\[9\]](#)
- Keep containers tightly closed when not in use to minimize vapor exposure.

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area.[\[12\]](#)

## Storage

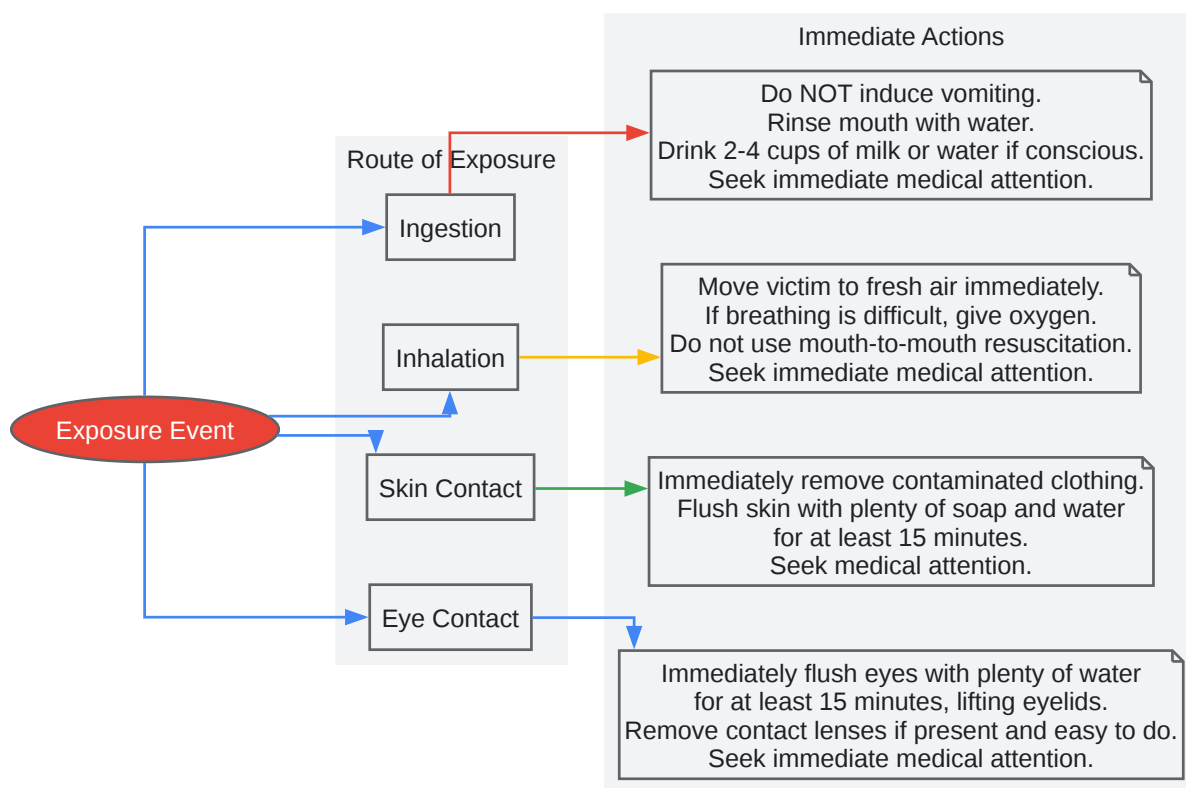
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- The recommended storage temperature is between 2-8°C (refrigerator).[\[1\]](#)
- Protect from light and air.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[\[7\]](#)

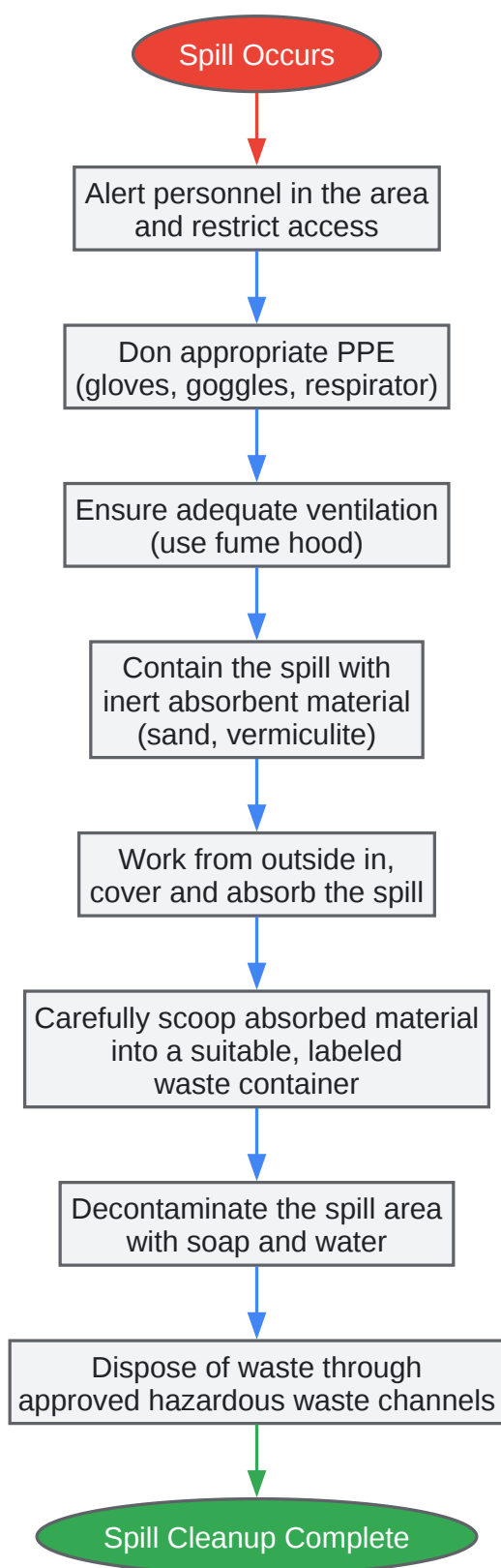
## Emergency Procedures

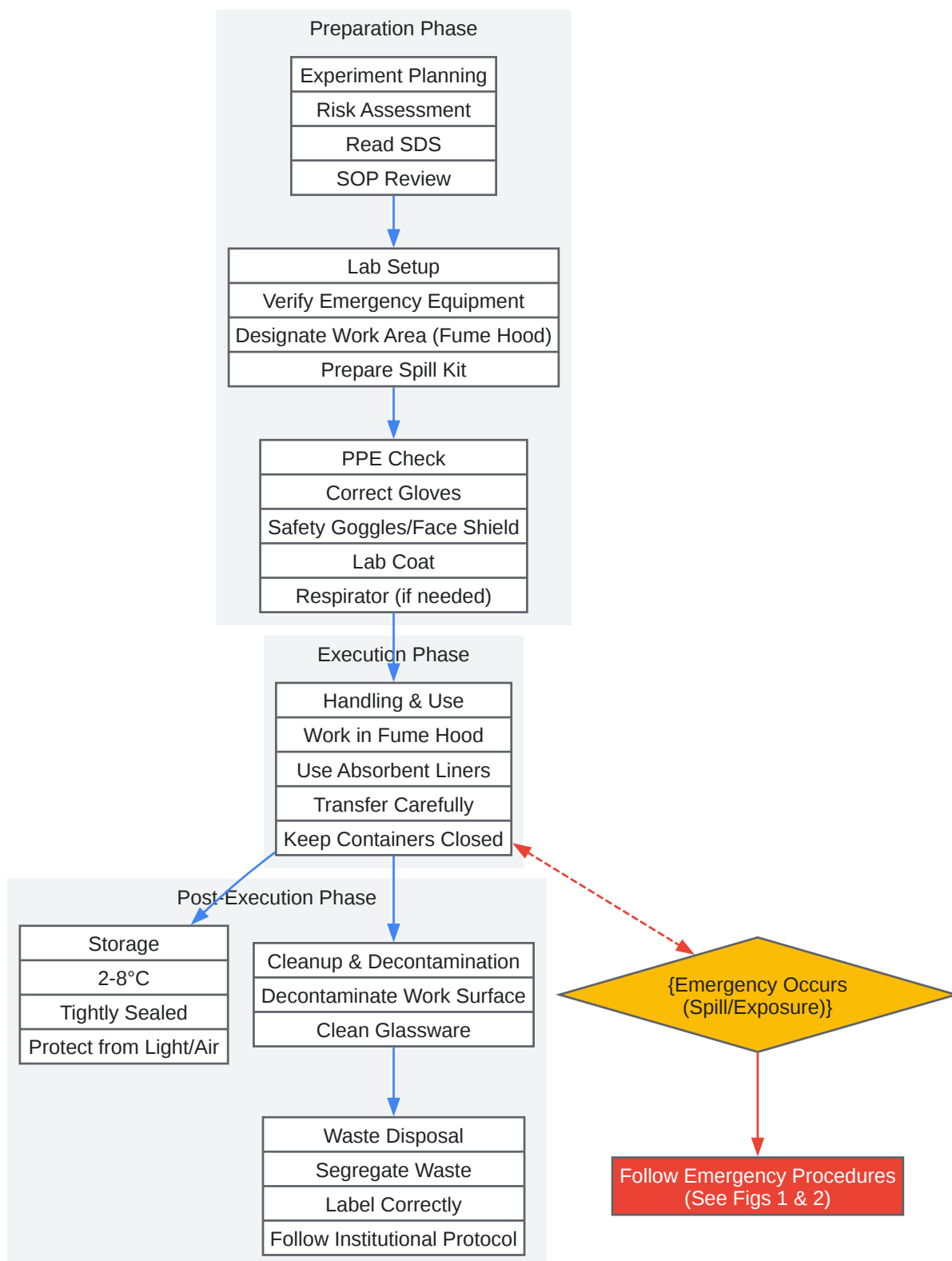
Rapid and appropriate response to an exposure or spill is critical.

## First-Aid Measures

The following diagram outlines the immediate first-aid steps to be taken in case of exposure.







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## References

- 1. Page loading... [wap.guidechem.com]
- 2. nbinnno.com [nbinnno.com]
- 3. fishersci.com [fishersci.com]
- 4. 3-Iodoaniline | C<sub>6</sub>H<sub>6</sub>I<sub>N</sub> | CID 12271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. 3-Iodoaniline | 626-01-7 [chemicalbook.com]
- 7. 3-Iodoaniline(626-01-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. SOP for Handling & Usage of Hazardous Chemicals | Pharmaguideline [pharmaguideline.com]
- 9. pharmadekho.com [pharmadekho.com]
- 10. campusoperations.temple.edu [campusoperations.temple.edu]
- 11. SOP: Acutely Toxic Chemicals | PennEHRS [ehrs.upenn.edu]
- 12. datasheets.scbt.com [datasheets.scbt.com]
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